

Folcysteine: Application Notes and Protocols for Plant Growth Enhancement

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Compound of Interest

Compound Name: Folcysteine

Cat. No.: B1673525

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Introduction

Folcysteine, an amino acid derivative, is emerging as a potent biostimulant for enhancing plant growth, development, and resilience to environmental stressors. As a sulfur-containing compound, it is closely related to cysteine, a pivotal amino acid in plant metabolism.

Folcysteine-based biostimulants are designed to promote plant growth and improve resistance to adverse conditions.[1] This document provides detailed experimental protocols and application notes for the use of **Folcysteine** in plant growth research, based on available scientific literature for **Folcysteine** and its parent compound, cysteine.

Mechanism of Action

While the precise signaling cascade of **Folcysteine** is an active area of research, it is understood that as an amino acid-based biostimulant, it likely influences several key physiological and metabolic pathways in plants. Amino acids can act as signaling molecules, influencing hormone production and metabolic pathways.[2] They are known to enhance nutrient uptake, stimulate root development, and improve the plant's tolerance to both biotic and abiotic stress.[1][3][4] For instance, methionine, another sulfur-containing amino acid, is a precursor to the plant hormone ethylene, which plays a role in fruit ripening and senescence.[3] **Folcysteine** may also contribute to the synthesis of essential biomolecules and defense compounds, bolstering the plant's overall health and vigor.

Data Presentation: Efficacy of Cysteine (as a proxy for Folcysteine) on Plant Growth

The following tables summarize quantitative data from studies on the application of cysteine, which can be used as a reference for designing experiments with **Folcysteine**.

Table 1: Effect of Foliar Cysteine Application on Cherry Tomato (*Lycopersicon esculentum* Mill. Var. *cerasiforme*) Growth

Treatment	Stem Diameter (cm)	Plant Height (cm)
Control (Water)	0.94	Not specified
Cysteine 200 ppm	1.11	243.45
Cysteine 400 ppm	1.23	Not specified
Arginine 200 ppm	Not specified	241.5
Arginine 400 ppm	Not specified	246.85

Data adapted from a study on cherry tomatoes, where amino acids were applied as a foliar spray.[\[5\]](#)[\[6\]](#)

Table 2: Effect of Foliar Cysteine Application on Faba Bean (*Vicia faba* L.) Growth and Yield

Treatment	Effect on Vegetative Growth	Effect on Yield
Cysteine 30 mg/L	Significant increase in shoot height, branch number, leaflet number, and fresh and dry weight of the shoot system.	Significant increase in green pod yield per plant and fresh seed yield per plant.

This table summarizes the reported significant increases. Specific quantitative values were not available in the abstract.[\[7\]](#)

Table 3: Effect of Foliar Cysteine Application on Physalis (*Physalis peruviana* L.) Yield under Cold Stress

Treatment Condition	Cysteine Concentration	Fruit Yield (kg/ha)
Low-Temperature Stress	0.5 mM	11419.1

Data from a study investigating the role of amino acids in mitigating cold stress.[8]

Table 4: Effect of Foliar L-Cysteine Application on Cape Gooseberry (*Physalis peruviana* L.) Fruit Yield under Drought Conditions

Irrigation Level	L-Cysteine Concentration	Fruit Yield Increase (2022)	Fruit Yield Increase (2023)
100% ETc	40 mg L ⁻¹	64.6%	58.85%
75% ETc	40 mg L ⁻¹	Not specified	Not specified

Data from a two-year study on the effects of L-cysteine under deficit irrigation.[9]

Experimental Protocols

The following are detailed protocols for the preparation and application of **Folcysteine** solutions for plant growth experiments. These protocols are based on established methodologies for related amino acid biostimulants.

Protocol 1: Foliar Spray Application

Foliar application is a common and effective method for delivering biostimulants directly to the plant leaves.

Materials:

- **Folcysteine**
- Distilled water

- Wetting agent/surfactant (e.g., Tween 20)
- Analytical balance
- Volumetric flasks
- pH meter
- Spray bottles or a backpack sprayer

Procedure:

- Solution Preparation:
 - To prepare a stock solution (e.g., 1000 ppm), dissolve 1 gram of **Folcysteine** in 1 liter of distilled water.
 - Prepare working solutions of desired concentrations (e.g., 30 ppm, 200 ppm, 400 ppm) by diluting the stock solution. For example, to make a 200 ppm solution, take 200 mL of the 1000 ppm stock solution and dilute it to 1 liter with distilled water.
- Adding a Surfactant:
 - Add a wetting agent (e.g., 0.05% v/v Tween 20) to the final spray solution to ensure uniform coverage on the leaf surface.
- pH Adjustment:
 - Measure the pH of the solution and adjust to a range of 6.0-6.5 using a suitable pH adjuster if necessary.
- Application:
 - Apply the solution as a fine mist to the plant foliage until runoff. Ensure thorough coverage of both the upper and lower leaf surfaces.
 - Applications are often most effective when performed in the early morning or late evening to maximize absorption and minimize the risk of leaf burn.

- The frequency of application can vary, with studies on related compounds suggesting weekly applications for several consecutive weeks.[5][6]

Protocol 2: Soil Drench Application

Soil drenching allows for the uptake of **Folcysteine** through the root system.

Materials:

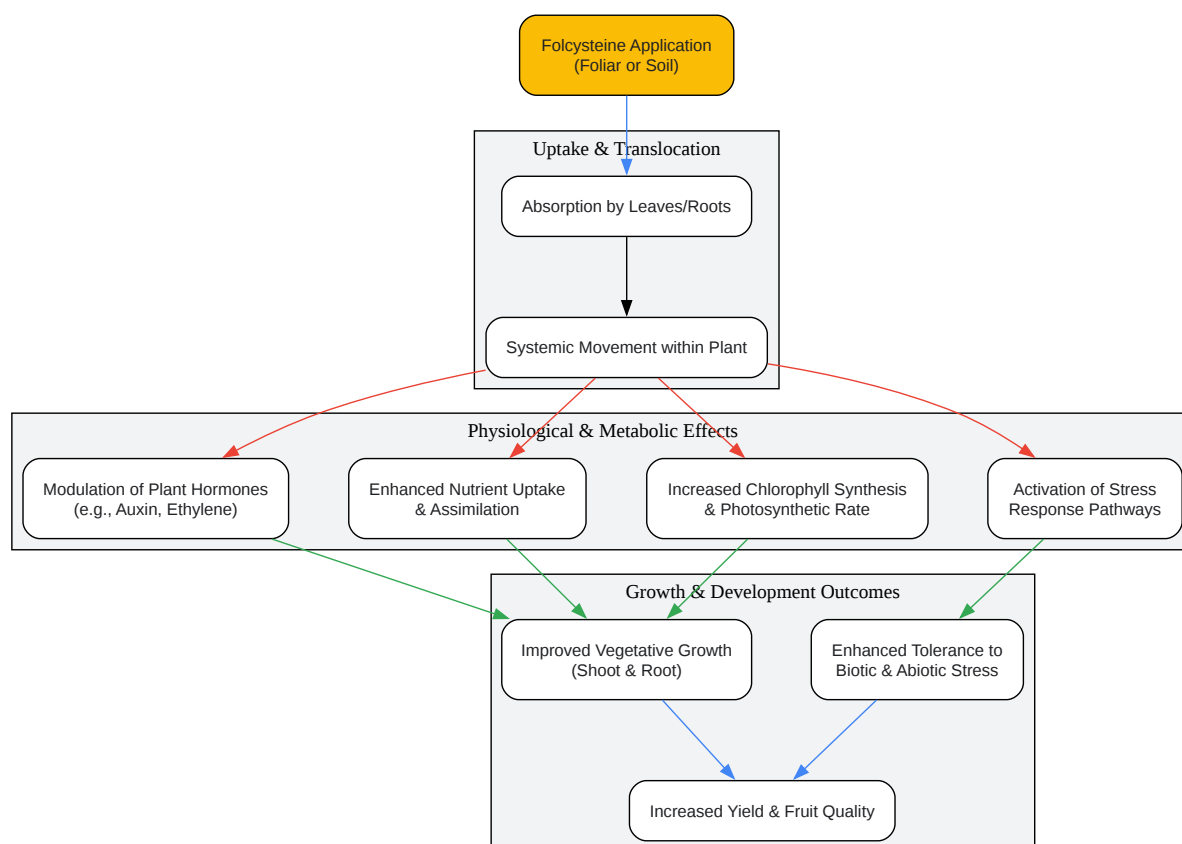
- **Folcysteine**
- Distilled water
- Graduated cylinders or measuring cups
- Watering can or irrigation system

Procedure:

- Solution Preparation:
 - Prepare a solution of the desired concentration (e.g., 100-500 ppm) by dissolving the appropriate amount of **Folcysteine** in water.
- Application:
 - Apply a specific volume of the solution to the soil around the base of each plant. The volume will depend on the pot size or the area of the root zone to be treated.
 - Ensure the soil is moist but not waterlogged before application to facilitate even distribution.

Mandatory Visualizations





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